

What is the structure of Fmoc-L-Ala-MPPA?

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Compound of Interest

Compound Name: **Fmoc-L-Ala-MPPA**

Cat. No.: **B6286352**

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An In-Depth Technical Guide to the Structure and Application of **Fmoc-L-Ala-MPPA**

Introduction

Fmoc-L-Ala-MPPA is a critical building block in modern solid-phase peptide synthesis (SPPS). It consists of the amino acid L-alanine, which is N-terminally protected by a fluorenylmethyloxycarbonyl (Fmoc) group and C-terminally linked to a 4-(Hydroxymethyl)phenoxypropionic acid (MPPA) linker. This pre-formed conjugate serves as a precursor for the efficient anchoring of the first amino acid to an aminomethyl-functionalized solid support. The primary advantage of using this compound is the significant reduction in the epimerization of the C-terminal amino acid, a common side reaction under standard coupling conditions, ensuring high purity of the final peptide product.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Chemical Structure and Properties

The chemical structure of **Fmoc-L-Ala-MPPA** combines three key components: the Fmoc protecting group, the L-alanine amino acid, and the MPPA linker. The IUPAC name for this compound is N-alpha-(9-Fluorenylmethyloxycarbonyl)-L-alanine-3-(4-oxymethylphenoxy)propionic acid.[\[1\]](#)

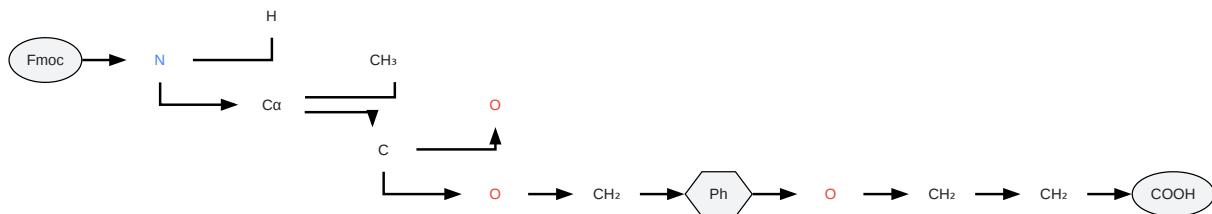
Physicochemical Data

The key quantitative data for **Fmoc-L-Ala-MPPA** are summarized in the table below.

Property	Value	References
IUPAC Name	N-alpha-(9-Fluorenylmethyloxycarbonyl)-L-alanine-3-(4-oxymethylphenoxy)propionic acid	[1]
Synonyms	3-(4-(((9H-fluoren-9-yl)methoxy)carbonyl)alanyl)oxy)methyl)phenoxy)propanoic acid; N-[(9H-Fluoren-9-ylmethoxy)carbonyl]-L-alanine-[4-(2-carboxyethoxy)phenyl]methyl ester; Fmoc-Ala-MPPA	[1]
CAS Number	864876-89-1	[1]
Molecular Formula	C ₂₈ H ₂₇ NO ₇	[1]
Molecular Weight	489.52 g/mol	[1]
Storage Temperature	2-8°C	[1] [4]

Structural Diagram

The diagram below illustrates the molecular structure of **Fmoc-L-Ala-MPPA**, detailing the connectivity of the Fmoc, L-alanine, and MPPA moieties.

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Caption: Chemical structure of **Fmoc-L-Ala-MPPA**.

Experimental Protocols

Fmoc-L-Ala-MPPA is primarily used to prepare pre-loaded resins for SPPS. The following is a generalized protocol for coupling the linker-amino acid conjugate to an aminomethyl-functionalized resin (e.g., aminomethyl polystyrene).

Coupling of **Fmoc-L-Ala-MPPA** to Aminomethyl Resin

Objective: To covalently attach **Fmoc-L-Ala-MPPA** to a solid support to create a pre-loaded resin ready for peptide chain elongation.

Materials:

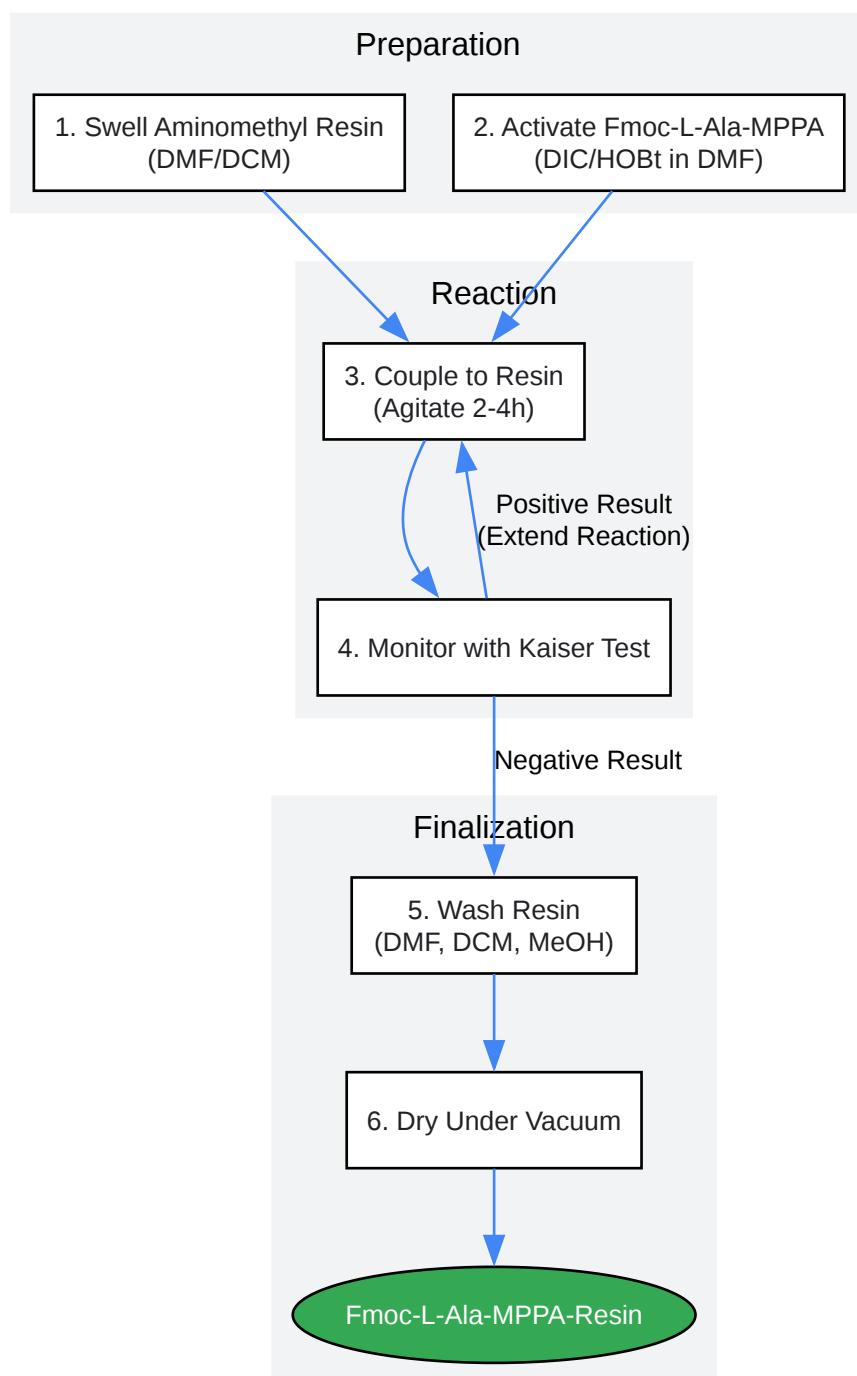
- Aminomethyl-functionalized resin
- **Fmoc-L-Ala-MPPA**
- N,N'-Diisopropylcarbodiimide (DIC)
- 1-Hydroxybenzotriazole (HOBT) or Ethyl (hydroxyimino)cyanoacetate (Oxyma)
- N,N-Dimethylformamide (DMF)

- Dichloromethane (DCM)
- Piperidine solution (20% in DMF)
- Kaiser (ninhydrin) test kit

Procedure:

- Resin Swelling: Swell the aminomethyl resin in DMF or DCM for 1-2 hours.
- Coupling Activation: In a separate vessel, dissolve 1.5 equivalents (relative to resin loading) of **Fmoc-L-Ala-MPPA** and 1.5 equivalents of HOBt/Oxyma in DMF.
- Initiation: Add 1.5 equivalents of DIC to the activated linker solution and mix for 5-10 minutes.
- Coupling Reaction: Add the activated **Fmoc-L-Ala-MPPA** solution to the swollen resin. Agitate the mixture at room temperature for 2-4 hours.
- Monitoring: Take a small sample of the resin, wash thoroughly with DMF and DCM, and perform a Kaiser test. A negative result (yellow beads) indicates complete coupling. If the test is positive (blue beads), extend the reaction time or add more coupling reagents.
- Washing: Once the coupling is complete, filter the resin and wash sequentially with DMF (3x), DCM (3x), and Methanol (3x).
- Drying: Dry the resulting **Fmoc-L-Ala-MPPA**-Resin under vacuum to a constant weight.
- Fmoc Quantification (Optional): To determine the final loading of the resin, a small, weighed sample can be treated with a 20% piperidine solution in DMF. The released dibenzofulvene-piperidine adduct is then quantified by measuring its absorbance at ~301 nm.

The workflow for this experimental procedure is illustrated below.

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Caption: Workflow for coupling **Fmoc-L-Ala-MPPA** to resin.

Application in Solid-Phase Peptide Synthesis

The primary application of **Fmoc-L-Ala-MPPA** is its role as a linker in SPPS, particularly for the synthesis of peptide acids. The MPPA linker is a type of p-alkoxybenzyl ester linker, which is acid-labile.[1][5] This property allows for the cleavage of the completed peptide from the solid support using moderately acidic conditions, such as treatment with trifluoroacetic acid (TFA).[5] This cleavage step typically occurs concurrently with the removal of acid-labile side-chain protecting groups. The use of **Fmoc-L-Ala-MPPA** ensures a robust and high-fidelity starting point for the stepwise elongation of the peptide chain.

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